Technical Guide: Solubility Profiling and Handling of 3,5-Dinitrosalicylhydrazide-15N2

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Compound of Interest

Compound Name:	*3,5-Dinitrosalicylhydrazide-15N2*
CAS No.:	*1346598-09-1*
Cat. No.:	*B583994*

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Executive Summary & Compound Profile

3,5-Dinitrosalicylhydrazide-15N2 (DNSH-15N2) is the stable isotope-labeled analogue of the primary metabolite of Nifursol, a nitrofuran antibiotic banned in food animal production. It serves as the critical Internal Standard (IS) for the quantification of Nifursol residues in biological matrices via LC-MS/MS.

The solubility profile of DNSH-15N2 is governed by its nitro-aromatic core (lipophilicity/electron withdrawal) and its hydrazide moiety (hydrogen bonding/polarity). Understanding this duality is essential for preparing stable stock solutions and preventing analytical bias during extraction.

Physicochemical Identity

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Property	Specification
Compound Name	3,5-Dinitrosalicylhydrazide-15N2
Synonyms	DNSH-15N2; Nifursol-metabolite-15N2
CAS Number	1346598-09-1 (Labeled) / 955-07-7 (Unlabeled)
Molecular Weight	~244.13 g/mol
pKa (Predicted)	~2.1 (Phenolic -OH), ~10.5 (Hydrazide -NH)
Appearance	Yellow to orange crystalline solid

Solubility Landscape

The solubility of **3,5-Dinitrosalicylhydrazide-15N2** is non-linear across solvent classes. It exhibits "amphiphilic-like" behavior where it requires polar aprotic solvents for high-concentration solvation but can be extracted into semi-polar organic solvents under acidic conditions.

Solvent Compatibility Matrix

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Solvent Class	Specific Solvent	Solubility Rating	Application Context
Polar Aprotic	DMSO	High (>10 mg/mL)	Primary Stock Solution. Best for long-term stability.
Polar Aprotic	DMF	High (>10 mg/mL)	Alternative stock solvent; harder to evaporate than DMSO.
Polar Protic	Methanol	Moderate (~1 mg/mL)	Working standard dilution; acceptable for short-term use.
Polar Protic	Water	Low / Insoluble	Poor solubility at neutral pH. Soluble at pH > 8 (unstable).
Semi-Polar	Ethyl Acetate	Moderate (pH dependent)	Extraction Solvent. High recovery when matrix is acidified (pH < 2).
Non-Polar	Hexane/Heptane	Insoluble	Used for defatting samples (DNSH remains in aqueous phase).
Ketones	Acetone	FORBIDDEN	Chemical Incompatibility. Reacts to form hydrazones.

Critical Solubility Insights

- The DMSO Imperative: Due to the strong intermolecular hydrogen bonding of the hydrazide group and the stacking interactions of the nitro-aromatic ring, DMSO (Dimethyl Sulfoxide) is the only solvent recommended for primary stock preparation (>1 mg/mL).

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- pH-Dependent Extraction: DNSH is amphoteric but primarily acidic (pKa ~2.1).
  - Alkaline pH: The compound ionizes (phenolate/hydrazide anion), becoming water-soluble but highly unstable to oxidative degradation.
  - Acidic pH: The compound remains neutral, allowing efficient partitioning into Ethyl Acetate.
- The Ketone Trap: Never use acetone or methyl ethyl ketone (MEK) for solubilization. The hydrazide moiety (

) will rapidly condense with the carbonyl group of the solvent to form a hydrazone, destroying the standard.

Protocol: Preparation of Stock & Working Solutions

This protocol ensures the integrity of the 15N2 label and prevents isotopic scrambling or chemical degradation.

Reagents Required[4][5][6][7][8][9]

- Analyte: **3,5-Dinitrosalicylhydrazide-15N2** (Solid).
- Solvent A: DMSO (LC-MS Grade, Anhydrous).
- Solvent B: Methanol (LC-MS Grade).

Step-by-Step Methodology

Step 1: Primary Stock Solution (1.0 mg/mL)

- Rationale: DMSO prevents hydrolysis and minimizes light degradation.
- Weigh 1.0 mg of DNSH-15N2 into an amber glass vial (2 mL or 4 mL).
- Add 1.0 mL of DMSO directly to the vial.
- Vortex for 30 seconds. If particulates persist, sonicate at ambient temperature for 2 minutes.
- Verification: Solution should be clear and yellow/orange.

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- Storage: Store at -20°C. Stable for 6–12 months.

Step 2: Intermediate Working Solution (10 µg/mL)

- Rationale: High DMSO content can distort peak shapes in early eluting LC runs. Dilution with Methanol bridges the gap between stock and mobile phase.
- Pipette 100 µL of Primary Stock (1 mg/mL) into a fresh amber vial.
- Add 9.9 mL of Methanol.
- Vortex thoroughly.
- Usage: Use this solution for spiking biological matrices. Prepare fresh weekly.

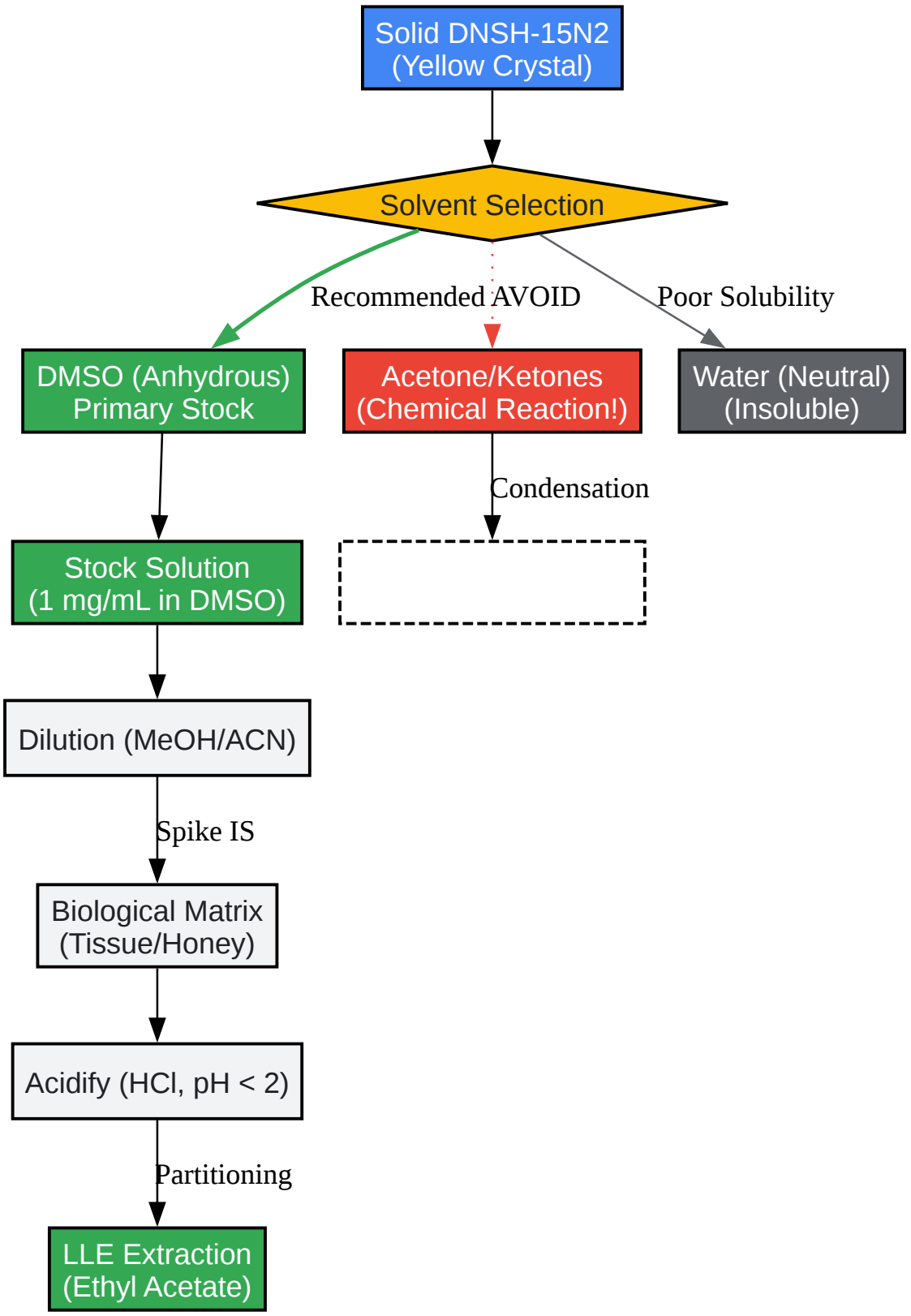
Step 3: Spiking & Extraction (The "In-Situ" Method)

- Context: DNSH is often derivatized with 2-nitrobenzaldehyde (2-NBA) for analysis. The IS must be added before derivatization.
- Add Intermediate Working Solution to the tissue homogenate/honey sample.
- Add 0.1 M HCl to adjust pH to < 2.
- Add derivatizing agent (2-NBA) if following the standard FDA/USDA nitrofuran protocol.
- Incubate (typically 37°C or 60°C).
- Extract with Ethyl Acetate.[1]

Visual Workflow: Solubility & Handling

The following diagram illustrates the decision logic for solvent selection and the critical "Forbidden" pathways that lead to analytical failure.

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Caption: Decision tree for DNSH-15N2 solvation, highlighting the critical DMSO pathway and the chemical incompatibility with ketones.

Stability & Storage Guidelines

The 15N2 label is stable, but the chemical structure is sensitive to environmental factors.

- Photostability: Nitro-aromatics are susceptible to photo-reduction.
  - Protocol: Always use amber glassware. Wrap clear vessels in aluminum foil during incubation steps.
- Hydrolytic Stability: The hydrazide linkage can hydrolyze in strong acid/base over time.
  - Protocol: Perform extractions immediately after acidification. Do not store acidified stock solutions.
- Temperature:
  - Solid: -20°C (Hygroscopic – bring to RT before opening).
  - DMSO Stock: -20°C (Thaw completely and vortex before use; DMSO freezes at 19°C).

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- To cite this document: BenchChem. [Technical Guide: Solubility Profiling and Handling of 3,5-Dinitrosalicylhydrazide-15N2]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b583994/docs#technical-guide-solubility-profiling-and-handling-of-3-5-dinitrosalicylhydrazide-15n2]

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